

# Proper Disposal of 1-Adamantanol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 1-Adamantanol

Cat. No.: B105290

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The safe and compliant disposal of **1-Adamantanol** is a critical aspect of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage **1-Adamantanol** waste, ensuring adherence to safety protocols and regulatory requirements.

## Immediate Safety and Hazard Considerations

**1-Adamantanol** is a crystalline powder that is classified as a hazardous chemical.<sup>[1]</sup> It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[1][2]</sup> For transportation purposes, it is categorized as a corrosive, acidic, organic solid.<sup>[3]</sup> Due to these hazards, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.<sup>[3]</sup> All operations should be performed in a well-ventilated area to avoid the formation and inhalation of dust.

## Summary of Key Data for 1-Adamantanol

The following table summarizes essential quantitative data for **1-Adamantanol**, pertinent to its handling and transportation for disposal.

Property	Value	Source
Chemical Formula	<chem>C10H16O</chem>	
Molecular Weight	152.23 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	> 240 °C / 464 °F	
Boiling Point	280 °C (lit.)	
UN Number	UN3261	
Transport Hazard Class	8 (Corrosive)	
Packing Group	III	
Proper Shipping Name	CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S.	

## Step-by-Step Disposal Protocol

The recommended disposal method for **1-Adamantanol** is through a licensed chemical destruction facility, typically involving controlled incineration with flue gas scrubbing. It is imperative not to dispose of this chemical via standard trash or sewer systems.

### Phase 1: Waste Segregation and Collection

- Designate a Waste Container: Use a dedicated, chemically compatible container for **1-Adamantanol** waste. The container must be in good condition, free from leaks, and have a secure, leak-proof screw-on cap.
- Segregate Waste: All materials contaminated with **1-Adamantanol** must be treated as hazardous waste. This includes:
  - Unused or expired **1-Adamantanol** solid.
  - Contaminated personal protective equipment (gloves, etc.).

- Lab supplies such as weighing paper, pipette tips, and absorbent materials used for cleaning spills.
- Do not mix **1-Adamantanol** waste with other chemical waste streams unless their compatibility is confirmed.
- Label the Container: As soon as waste is added, label the container clearly with a hazardous waste tag. The label must include:
  - The words "Hazardous Waste".
  - The full chemical name: "**1-Adamantanol**". Do not use abbreviations or formulas.
  - The date when waste was first added.
  - The location of origin (e.g., lab and room number).
  - The name and contact information of the principal investigator.

## Phase 2: Storage in the Laboratory

- Secure Storage: Keep the sealed hazardous waste container in a designated, cool, dry, and well-ventilated satellite accumulation area within the laboratory.
- Secondary Containment: Place the primary waste container inside a secondary container, such as a chemical-resistant tray or bin, to contain any potential leaks.
- Container Management: Keep the waste container securely closed at all times, except when adding waste.

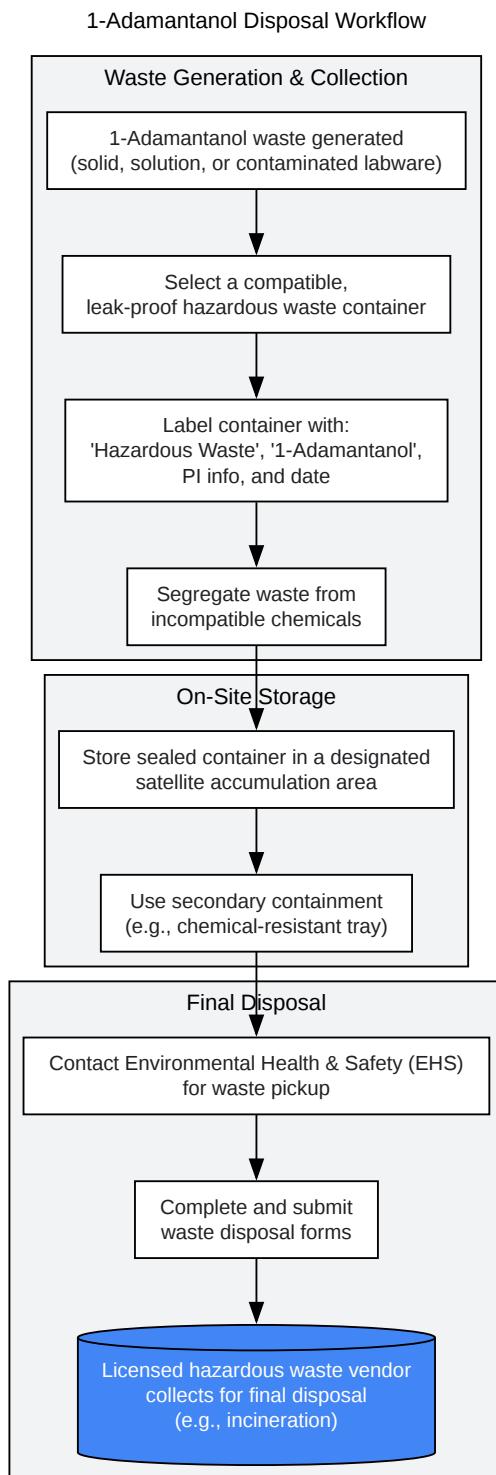
## Phase 3: Arranging for Final Disposal

- Contact EHS: Follow your institution's specific procedures by contacting the Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Provide Documentation: Submit a completed hazardous waste information form to your EHS office, accurately listing the contents and quantities of the waste container.

- Disposal of Empty Containers: A container that previously held **1-Adamantanol** must be triple-rinsed with a suitable solvent before it can be disposed of as non-hazardous trash. The solvent rinsate must be collected and disposed of as hazardous waste. After rinsing, deface or remove the original label before discarding the container.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1-Adamantanol** waste.



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Caption: Decision workflow for the safe disposal of **1-Adamantanol** waste.

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## References

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